

An In-depth Technical Guide to AMPK Activator 8

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Compound of Interest

Compound Name: AMPK activator 8

Cat. No.: B12416352

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This guide provides a comprehensive overview of the chemical properties, biological activity, and experimental protocols associated with **AMPK Activator 8**, a potent small molecule activator of AMP-activated protein kinase (AMPK).

Core Compound Details: Chemical Structure and Properties

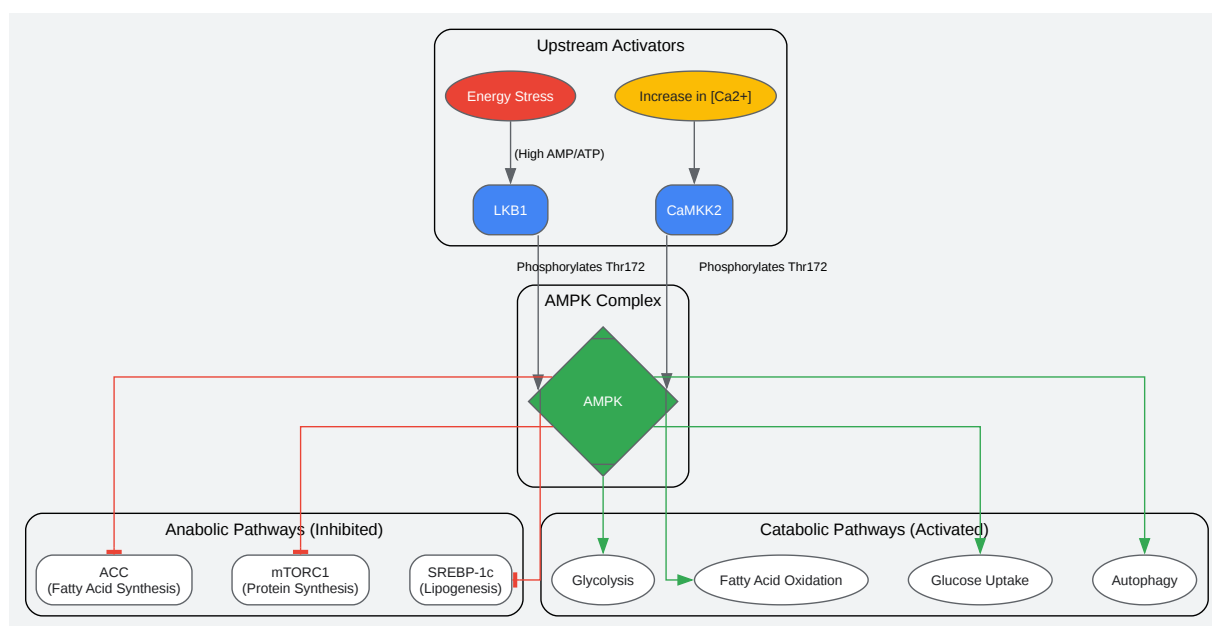
AMPK Activator 8, also identified as compound 2, is a novel synthetic compound that has demonstrated significant potential in the modulation of the AMPK signaling pathway.

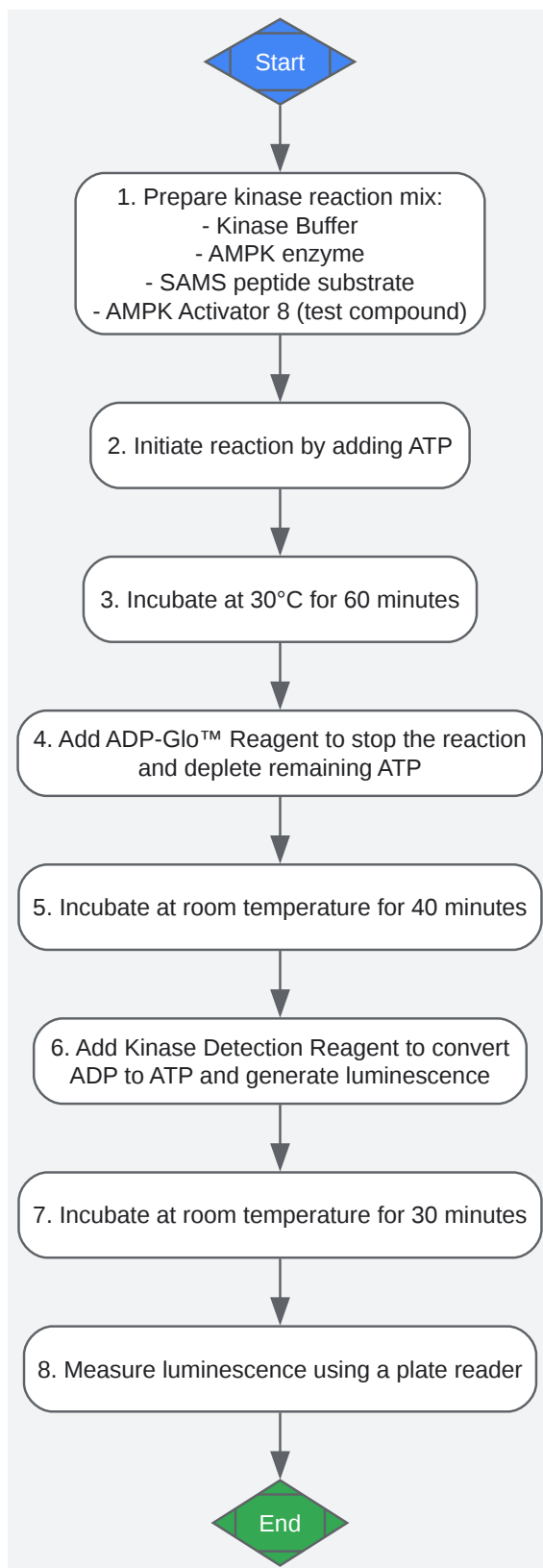
Chemical Identifiers:

Cell Line	Assay	EC ₅₀ (nM)
HepG2	Cell Viability	255
C2C12 Myoblasts	Cell Viability	230

The AMPK Signaling Pathway

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolism.^{[2][3]} When cellular energy levels are low (high AMP:ATP ratio), AMPK is activated, leading to the stimulation of catabolic pathways that generate ATP and the inhibition of anabolic pathways that consume ATP.





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References

- [1. AMPK activity assay \[bio-protocol.org\]](#)
- [2. AMPK Signaling | Cell Signaling Technology \[cellsignal.com\]](#)
- [3. The AMP-activated protein kinase \(AMPK\) signaling pathway coordinates cell growth, autophagy, & metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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